

# Technical Guide: N-Tetradecanoyl-L-alanine

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## Compound of Interest

Compound Name: *N-Tetradecanoyl-L-alanine*

CAS No.: 71448-29-8

Cat. No.: B3029585

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## A Comprehensive Analysis of Physicochemical Properties, Synthesis, and Bio-Applications

### Executive Summary

**N-Tetradecanoyl-L-alanine** (Myristoyl-L-alanine) represents a critical class of lipoamino acids—hybrid molecules combining a fatty acid tail (myristic acid, C14) with a polar amino acid headgroup (L-alanine). This amphiphilic structure confers unique surface-active properties, making it a high-value candidate in drug delivery systems, antimicrobial formulations, and biocompatible surfactants. Unlike traditional petrochemical surfactants, **N-Tetradecanoyl-L-alanine** offers a "green" profile with high biodegradability and low cytotoxicity, aligning with modern requirements for sustainable pharmaceutical and cosmetic excipients.

## Chemical Identity & Physicochemical Profile[1][2]

The molecule consists of a 14-carbon hydrophobic chain linked via an amide bond to the -amino group of L-alanine. The anionic nature of the carboxyl group at physiological pH (in salt form) provides water solubility, while the myristoyl tail drives self-assembly.

### Table 1: Physicochemical Specifications

Property	Specification	Notes
IUPAC Name	(2S)-2-tetradecanamidopropanoic acid	Stereochemistry at C2 is S (L-isomer).
Common Synonyms	N-Myristoyl-L-alanine; Myristoyl-Ala-OH	Often used as Sodium salt (Na-Myristoyl-L-alaninate).
CAS Number	71448-29-8 (Acid form)67395-95-3 (Sodium salt)	Salt form is most common in aqueous applications.
Molecular Formula		Acid form.
Molecular Weight	299.45 g/mol (Acid)321.43 g/mol (Sodium salt)	
pKa	~3.6 - 4.0 (Carboxyl group)	Similar to free alanine but slightly shifted by the amide.
Solubility	Acid: Soluble in Ethanol, DMSO, Chloroform.Salt: Soluble in Water (>10 mg/mL).	pH-dependent solubility switch.
CMC (Critical Micelle Concentration)	~2.0 - 4.0 mM (Sodium salt)	Estimated based on homologous series (C12-Ala is ~8-10 mM).
HLB Value	~10 - 12	Suitable for O/W emulsification.

## Synthesis & Manufacturing Methodologies

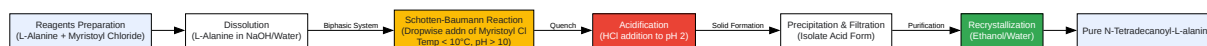
The industrial and laboratory standard for synthesizing **N-Tetradecanoyl-L-alanine** is the Schotten-Baumann reaction. This pathway utilizes an acyl chloride and an amino acid in a biphasic system to favor amide bond formation while minimizing hydrolysis of the acyl chloride.

## Reaction Mechanism

The nucleophilic amino group of L-alanine attacks the carbonyl carbon of myristoyl chloride. A base (NaOH) is required to scavenge the released protons, preventing the amine from

becoming protonated (and thus non-nucleophilic) and neutralizing the HCl byproduct.

## Synthesis Workflow Diagram



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Caption: Step-by-step Schotten-Baumann synthesis protocol for **N-Tetradecanoyl-L-alanine**.

## Detailed Experimental Protocol

Objective: Synthesis of 10g of **N-Tetradecanoyl-L-alanine**.

- Preparation: Dissolve L-Alanine (1.0 eq) in 10% NaOH solution (1.2 eq). Cool the solution to 0–5°C in an ice bath.
- Acylation: Dissolve Myristoyl Chloride (1.0 eq) in an inert organic solvent (e.g., Acetone or THF) if necessary, or add neat dropwise.
  - Critical Step: Add the acid chloride slowly while simultaneously adding additional NaOH to maintain pH between 10–11. If pH drops below 9, the amine protonates and reaction yield plummets.
- Reaction: Stir vigorously for 2–4 hours, allowing the temperature to rise to room temperature naturally.
- Isolation: Acidify the mixture carefully with concentrated HCl to pH ~2.0. The N-acyl amino acid will precipitate as a white solid.
- Purification: Filter the solid. Wash with cold water to remove salts (NaCl). Recrystallize from Ethanol/Water (70:30) to remove unreacted fatty acids.
- Drying: Vacuum dry at 40°C.

## Biological & Functional Properties[1][3][4][5][6][7]

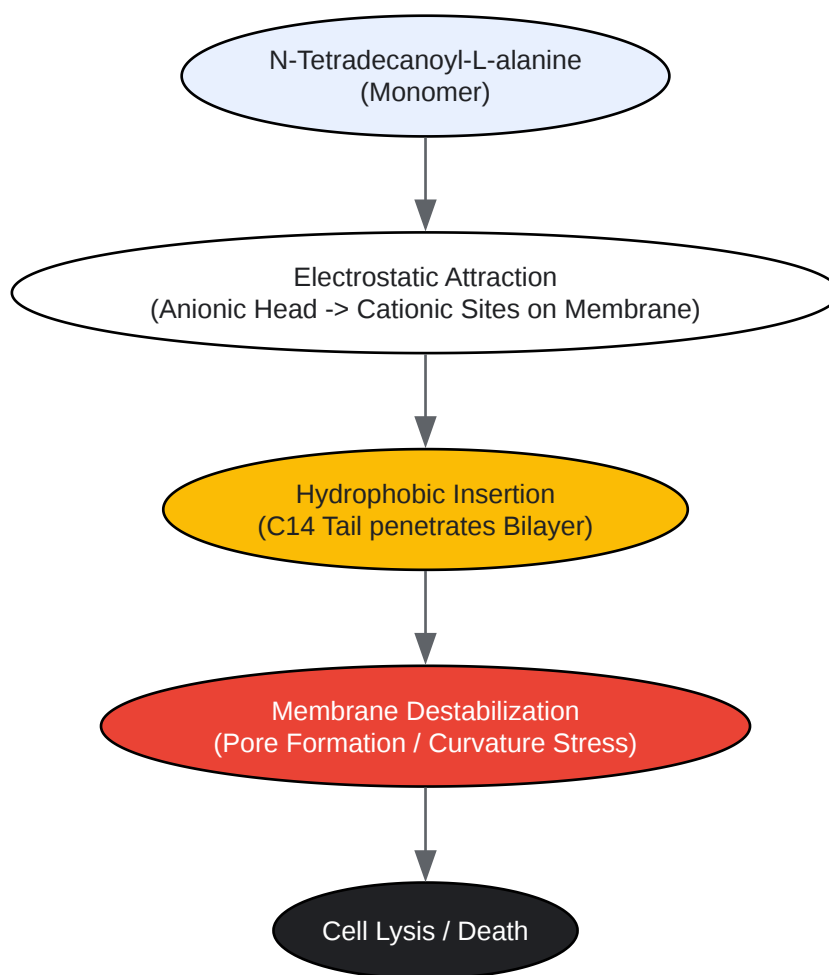
## Surfactant & Self-Assembly Behavior

As an anionic surfactant, **N-Tetradecanoyl-L-alanine** spontaneously self-assembles into micelles above its Critical Micelle Concentration (CMC).

- **CMC Estimation:** The CMC of N-Lauroyl-L-alanine (C12) is approximately 8–10 mM. Adding two carbons (C14) typically reduces the CMC by a factor of 2–4 due to the hydrophobic effect. Thus, the CMC of the Myristoyl derivative is estimated at 2.0–4.0 mM.
- **Mildness:** Unlike SDS (Sodium Dodecyl Sulfate), amino acid surfactants maintain the integrity of the skin barrier (stratum corneum) and are less denaturing to proteins, making them ideal for sensitive skin formulations.

## Antimicrobial Mechanism

Lipoamino acids exhibit antimicrobial activity by disrupting bacterial cell membranes. The C14 chain inserts into the lipid bilayer, causing depolarization and leakage of intracellular contents.



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Caption: Mechanism of action for antimicrobial activity against bacterial membranes.

## Drug Delivery Applications

- Permeation Enhancer: The amphiphilic nature allows it to fluidize the stratum corneum lipids, facilitating the transdermal delivery of hydrophilic drugs.
- Organogels: In organic solvents, N-acyl amino acids can form supramolecular organogels via hydrogen bonding (amide-amide interactions) and van der Waals forces (tail-tail interactions). These gels are used for sustained drug release.

## Safety & Toxicology (E-E-A-T)

Based on structural homology to accepted cosmetic ingredients (e.g., Sodium Lauroyl Glutamate, Sodium Cocoyl Alaninate):

- Irritation: Classified as Non-irritant to Mild. The amino acid headgroup reduces the charge density compared to sulfate headgroups, mitigating protein denaturation.
- Biodegradability: Readily biodegradable. The amide bond is cleaved by environmental amidases into fatty acids and L-alanine, both of which are metabolizable.
- Toxicity: Low acute oral toxicity. Not considered mutagenic.[1]

## References

- Burnett, C. L., et al. (2013). Safety Assessment of -Amino Acids as Used in Cosmetics. Cosmetic Ingredient Review. Retrieved from [\[Link\]](#)
- Infante, M. R., et al. (2004). Amino acid-based surfactants: Synthesis and properties. Journal of Surfactants and Detergents. (Contextual reference for general synthesis of N-acyl amino acids).

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## Sources

- [1. documents.alliancenational.co.uk](https://documents.alliancenational.co.uk) [[documents.alliancenational.co.uk](https://documents.alliancenational.co.uk)]
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